Safety and handling guidelines for 4,6-Dichloropicolinamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4,6-Dichloropicolinamide*
CAS No.:	*98141-39-0*
Cat. No.:	*B1321694*

Get Quote

An In-Depth Technical Guide to the Safe Handling of **4,6-Dichloropicolinamide**

This guide provides a detailed overview of the essential safety protocols and handling guidelines for **4,6-Dichloropicolinamide** (CAS No: 98141-39-0).[1] Designed for researchers, scientists, and drug development professionals, this document synthesizes critical safety information extrapolated from data on analogous chlorinated pyridine and amide compounds to ensure the highest standards of laboratory safety and scientific integrity. Given the absence of a specific Safety Data Sheet (SDS) for this compound, the principles of chemical analogy and precautionary safety are paramount.

Chemical and Physical Identity

4,6-Dichloropicolinamide is a chlorinated derivative of picolinamide. Its structure suggests that it shares toxicological and handling characteristics with other chlorinated pyridines and aromatic amides.

Table 1: Chemical Identification

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Chemical Name	4,6-Dichloropicolinamide	[1]
CAS Number	98141-39-0	[1]
Molecular Formula	$C_6H_4Cl_2N_2O$	[1]
Purity	95%	[1]

Understanding the physical properties of a compound is foundational to its safe handling. While specific data for **4,6-Dichloropicolinamide** is not readily available, data from a structurally similar compound, 4,6-Dichloropicolinonitrile, can provide predictive insights.

Table 2: Predicted Physical Properties (Based on Analogous Compounds)

Property	Predicted Value	Source (Analog)
Boiling Point	251.1±35.0 °C	[2]
Density	1.49±0.1 g/cm³	[2]

Hazard Identification and GHS Classification (Predicted)

Based on the toxicological profiles of related chlorinated compounds such as 2,4-Dichlorophenoxyacetic acid and other pyridine derivatives, **4,6-Dichloropicolinamide** should be handled as a hazardous substance.[3] The anticipated Globally Harmonized System (GHS) classification is summarized below.

Table 3: Predicted GHS Hazard Classification

© 2026 BenchChem. All rights reserved.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin.[4]
Skin Corrosion/Irritation (Category 2)	Causes skin irritation.[3]
Serious Eye Damage/Eye Irritation (Category 1)	H318: Causes serious eye damage.[4]
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction.[4]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation.[4]
Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	H400: Very toxic to aquatic life.[4]
Hazardous to the Aquatic Environment, Chronic Hazard (Category 1)	H410: Very toxic to aquatic life with long lasting effects.[4]

Exposure Controls and Personal Protection

A multi-layered approach to exposure control is critical. This involves engineering controls, administrative controls, and the use of Personal Protective Equipment (PPE).

Engineering Controls

The primary engineering control for handling **4,6-Dichloropicolinamide** is a certified laboratory chemical fume hood.[3][5] This minimizes the inhalation of any dust or vapors.[6] Ensure that the fume hood has adequate airflow and is functioning correctly before commencing any work.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final barrier between the researcher and the chemical.

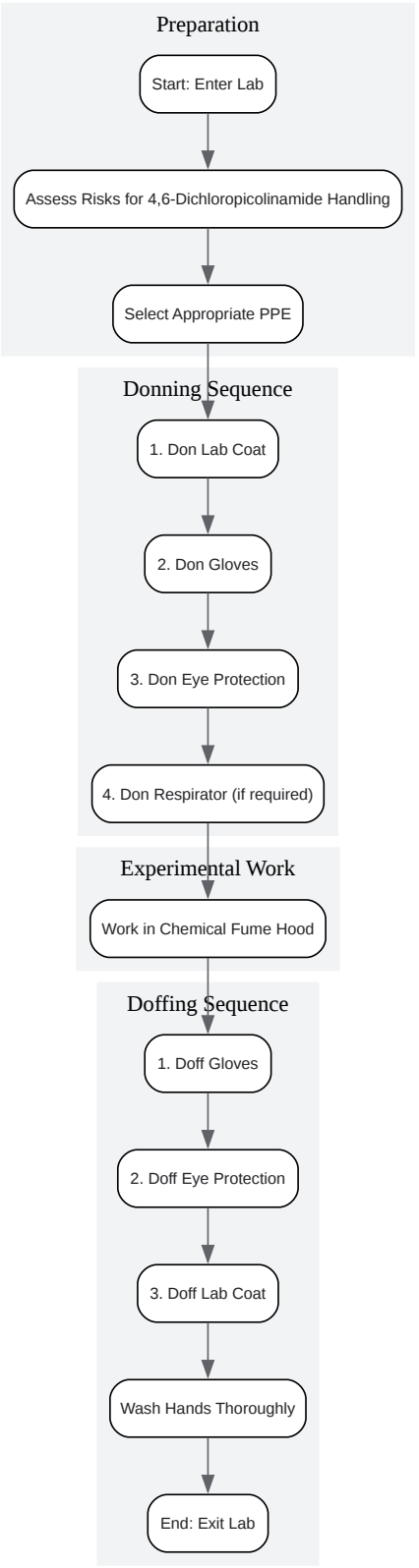
- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.[3]
- Hand Protection: Chemically resistant gloves are essential. Given the chlorinated nature of the compound, butyl rubber or PVA gloves are recommended over nitrile gloves.[5] Always

© 2026 BenchChem. All rights reserved.

inspect gloves for integrity before use and wash hands thoroughly after removal.[5]

- Skin and Body Protection: A fully buttoned, flame-retardant lab coat should be worn to protect the skin.[3][5]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating significant dust, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[3]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: PPE Donning and Doffing Workflow for Handling **4,6-Dichloropicolinamide**.

© 2026 BenchChem. All rights reserved.

Safe Handling and Storage

Adherence to strict handling and storage protocols is crucial to prevent accidental exposure and maintain chemical integrity.

Handling

- Avoid all direct contact with the substance.[3]
- Do not eat, drink, or smoke in the laboratory.
- Use spark-proof tools and avoid sources of ignition, as compounds of this class may be flammable.[7]
- Avoid generating dust.[7]
- Ground and bond containers when transferring material to prevent static discharge.[8]

Storage

- Store in a tightly closed, properly labeled container.[5]
- The storage area should be cool, dry, and well-ventilated.[5]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5]
- The storage location should be secure and accessible only to authorized personnel.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Table 4: First-Aid Procedures

© 2026 BenchChem. All rights reserved.

Exposure Route	First-Aid Action
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15-20 minutes. Seek medical advice if irritation persists.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[9]

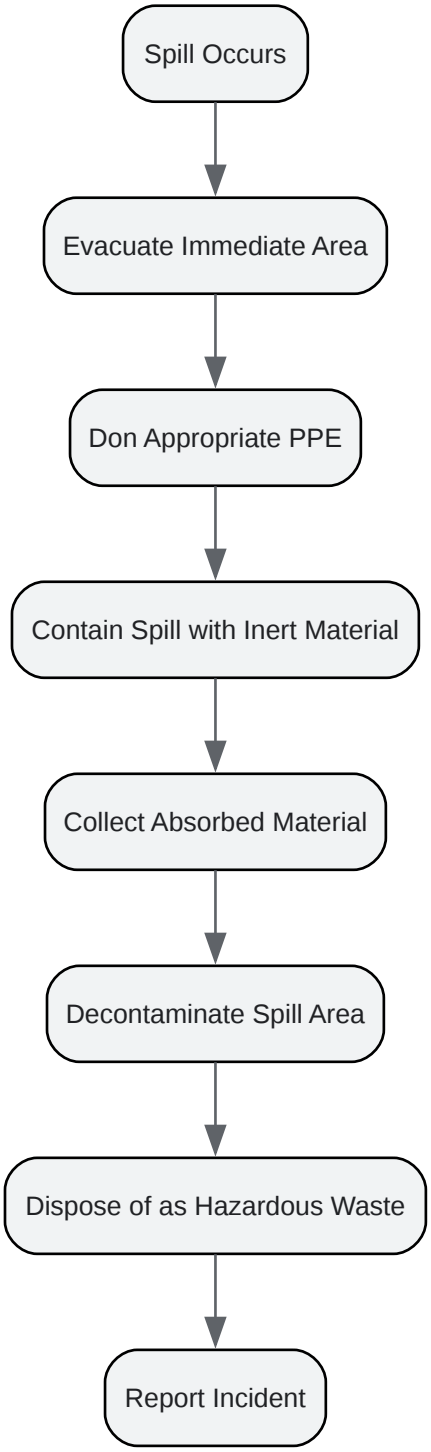
Accidental Release and Disposal

Proper containment and disposal are essential to mitigate environmental contamination and further exposure.

Spill Response

- Small Spills: For small spills, absorb the material with an inert, non-combustible material like sand or vermiculite.[3][5] Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[3]
- Large Spills: Evacuate the area and prevent entry. Notify the appropriate safety personnel.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for Responding to a **4,6-Dichloropicolinamide** Spill.

Waste Disposal

© 2026 BenchChem. All rights reserved.

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[3]
- Do not allow the chemical to enter drains or waterways.[3]
- Containers of this material may be hazardous when empty since they retain product residues.

Toxicological Information (Inferred)

While no specific toxicological data for **4,6-Dichloropicolinamide** is available, the toxicity of related compounds provides a basis for a precautionary approach.

- Acute Effects: Similar to other chlorinated aromatic compounds, acute exposure may cause irritation to the skin, eyes, and respiratory tract.[3] Ingestion could lead to nausea, vomiting, and dizziness.
- Chronic Effects: Prolonged or repeated exposure may lead to more severe health effects. Some related compounds are suspected of causing cancer. Laboratory experiments with similar substances have shown teratogenic effects.

Occupational Exposure Limits (OELs)

No specific Occupational Exposure Limits (OELs) have been established for **4,6-Dichloropicolinamide**. In the absence of specific limits, it is prudent to adhere to the general principles of minimizing exposure to as low as reasonably practicable.[10] For data-poor substances, a hazard banding approach can be used to establish a target airborne concentration range.[11] Given the predicted hazards, a conservative approach would place this compound in a band requiring stringent controls.

References

- Essential Guide to the Safe Disposal of 3-Chlorofuro[2,3-b]pyridine. Benchchem.
- Occupational Hygiene - Occupational Exposure Limits. CCOHS.
- SAFETY DATA SHEET - 2,4-Dichlorophenoxyacetic acid. Sigma-Aldrich.
- SAFETY DATA SHEET. Sigma-Aldrich.
- 2021 Code of Practice for the Safety Health and Welfare at Work (Chemical Agents) Regulations. Health and Safety Authority.
- Safety Data Sheet - 2,6-Dichloroindophenol. Fisher Scientific.

© 2026 BenchChem. All rights reserved.

- Pyridine Safety Information. Washington State University.
- Safety Data Sheet - 2,4-Dichlorophenoxy Acetic Acid. Cayman Chemical.
- Permissible Exposure Limits – OSHA Annotated Table Z-1. Occupational Safety and Health Administration.
- Guidance for Setting Occupational Exposure Limits: Emphasis on Data-Poor Substances. ECETOC.
- Pocket Guide to Chemical Hazards Introduction. NIOSH | CDC.
- MATERIAL SAFETY DATA SHEETS - Methyl 4,6- dichloropicolinate. Cleanchem Laboratories.
- Buy Methyl 4,6-dichloropicolinate | 98273-19-9. Smolecule.
- PYRIDINE - SAFETY DATA SHEET. SD Fine-Chem.
- 4,6-Dichloropicolinonitrile CAS#: 40314-71-4. ChemicalBook.
- Pyridine - SAFETY DATA SHEET. pentachemicals.
- 4,6-Dichloropicolinonitrile | 40314-71-4. ChemicalBook.
- 12 Safety Precautions To Follow When Handling Pyridine. Post Apple Scientific.
- **4,6-Dichloropicolinamide**, 95% Purity, C6H4Cl2N2O, 1 gram. CP Lab Safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. calpaclab.com [calpaclab.com]
- 2. 4,6-Dichloropicolinonitrile CAS#: 40314-71-4 [m.chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 6. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 7. fishersci.com [fishersci.com]
- 8. pentachemicals.eu [pentachemicals.eu]
- 9. cleanchemlab.com [cleanchemlab.com]
- 10. hsa.ie [hsa.ie]

- 11. ecetoc.org [ecetoc.org]
- To cite this document: BenchChem. [Safety and handling guidelines for 4,6-Dichloropicolinamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1321694/docs#safety-and-handling-guidelines-for-4-6-dichloropicolinamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check